

A Technical Guide to Sodium 2-Chloroacetate (CAS 3926-62-3)

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Compound of Interest

Compound Name: sodium;2-chloroacetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties, synthesis, applications, and safety information for sodium 2-chloroacetate (CAS 3926-62-3). The information is compiled from various scientific and safety data sources to support research and development activities.

Physicochemical Properties

Sodium 2-chloroacetate is the sodium salt of chloroacetic acid. It presents as a white, water-soluble, crystalline powder.^{[1][2][3]} It is a versatile chemical intermediate widely used in organic synthesis.^{[4][5]}

Table 1: Physicochemical Properties of Sodium 2-Chloroacetate

Property	Value	Source(s)
CAS Number	3926-62-3	[4][6]
Molecular Formula	C ₂ H ₂ ClNaO ₂	[2][4][6]
Molecular Weight	116.48 g/mol	[1][2][6]
Appearance	White to off-white crystalline powder	[1][2][7]
Odor	Pungent	[1][7]
Melting Point	199 °C (decomposition)	[8]
170 °C	[1][7]	
Decomposes slowly at 150 °C	[1][2][7]	
Boiling Point	Not available / Decomposes	[1][6]
Density	1.401 g/cm ³ (25 °C)	[3]
Solubility in Water	820 g/L (20 °C)	[1][6]
850 g/L (20 °C)	[2]	
440 g/L (20 °C)	[9]	
Solubility (Other)	Insoluble in Alcohol, Ether, Acetone, Chloroform	[1]
pH	4.5 - 9.0 (50 g/L at 20 °C)	[8]
4.5 - 4.9 (50 g/L at 20 °C)	[1]	
6.6	[6]	
Vapor Pressure	<0.1 hPa (20 °C)	[8]
0.865 mm Hg (25 °C)	[1]	
Flash Point	270 °C (518 °F)	[1][6][8]
Stability	Stable at normal temperatures and pressures	[1][7]

Synthesis and Manufacturing

The predominant industrial synthesis of sodium 2-chloroacetate is achieved through the neutralization of chloroacetic acid with an alkali such as sodium hydroxide or sodium carbonate.^{[2][3][4]}

Experimental Protocol: Neutralization of Chloroacetic Acid

This protocol describes a common laboratory-scale synthesis.

Materials:

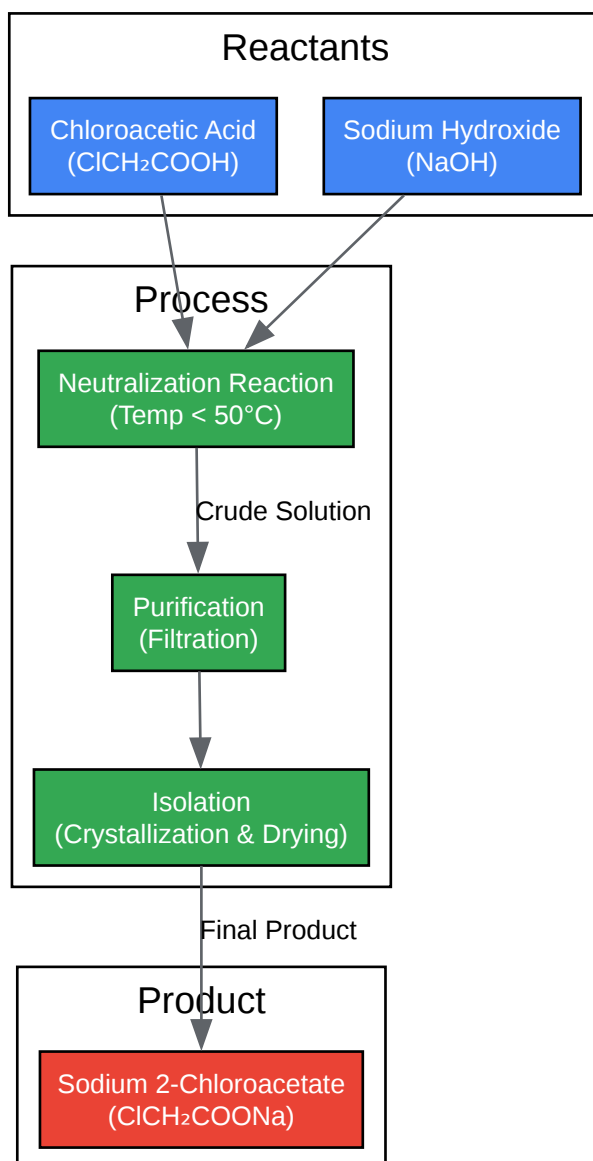
- Chloroacetic Acid (ClCH_2COOH)
- Sodium Hydroxide (NaOH) or Sodium Carbonate (Na_2CO_3)
- Water (H_2O)
- Isoamylol (optional, as solvent)
- Reaction kettle or flask with stirring and temperature control

Procedure:

- Preparation: A solution of chloroacetic acid is prepared in a suitable solvent, often water. Alternatively, for some industrial processes, a higher boiling point solvent like isoamylol is used.^[8]
- Neutralization: A stoichiometric amount of sodium hydroxide or sodium carbonate solution is added portion-wise to the chloroacetic acid solution while stirring. The reaction is exothermic, and the temperature should be controlled, typically kept below 50°C in aqueous systems, to minimize the hydrolysis of chloroacetic acid to glycolic acid.^[4] If using sodium carbonate, the evolution of carbon dioxide gas will be observed.^[10]
- Reaction Completion: The mixture is stirred for a set period (e.g., 30-60 minutes) after the addition is complete to ensure full neutralization.^[10] The pH can be monitored to confirm the reaction endpoint.

- Purification & Isolation: The resulting solution is filtered to remove any impurities.[4] The sodium chloroacetate product is then isolated from the solution, typically through crystallization, followed by drying.[4] In processes using a non-aqueous solvent, the product may precipitate and can be collected by filtration.[8]

Industrial Synthesis of Sodium 2-Chloroacetate



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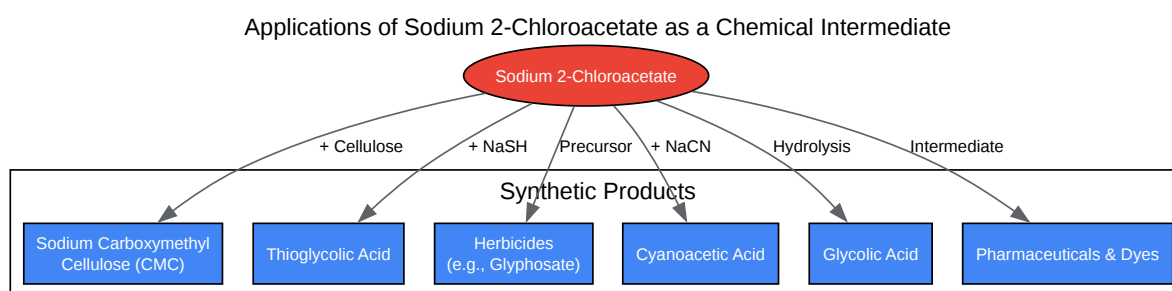
Caption: Workflow for the industrial synthesis of Sodium 2-Chloroacetate.

Chemical Reactivity and Applications

Sodium 2-chloroacetate is a versatile alkylating agent. The reactive chloro- and carboxylate functional groups allow it to readily undergo nucleophilic substitution reactions, where the chloride is displaced by nucleophiles like amines, thiols, and alkoxides.[3][4] This reactivity is fundamental to its use as a key building block in organic synthesis.[4]

Key Applications Include:

- **Carboxymethyl Cellulose (CMC) Production:** Used to convert cellulose into CMC, a widely used polymer in food, pharmaceuticals, and material science.[3][4]
- **Herbicide Synthesis:** A critical precursor for herbicides like glyphosate and benazoline. The salt itself is also used as a contact herbicide.[1][3][4]
- **Thioglycolic Acid Production:** Reacts with sodium hydrosulfide to produce thioglycolic acid, which is used in cosmetics and as a chemical intermediate.[3][4]
- **Pharmaceutical and Dye Synthesis:** An intermediate in the production of various pharmaceuticals, dyes, and other organic chemicals.[2][5]
- **Biochemical Research:** Employed to carboxymethylate cysteine residues in proteins for structural analysis.[4]



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Caption: Role of Sodium 2-Chloroacetate as a precursor in chemical synthesis.

Experimental Protocols

This protocol is adapted from methods using cellulose from various sources.[\[9\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Cellulose (e.g., from cotton pulp, agricultural waste)
- Sodium Hydroxide (NaOH)
- Sodium 2-Chloroacetate ($\text{ClCH}_2\text{COONa}$)
- Isopropyl Alcohol (or other suitable solvent like ethanol/isobutanol mixture)
- Methanol (for washing)
- Acetic Acid (for neutralization)

Procedure:

- Alkalization: Disperse a known amount of cellulose (e.g., 5 g) in a solvent (e.g., 80 mL of isopropyl alcohol). Add a specific concentration of NaOH solution (e.g., 10 mL of 20-40% NaOH) to the slurry.[\[11\]](#) Allow the mixture to react for a set time (e.g., 1 hour) at a controlled temperature (e.g., 40-60 °C) in a shaking water bath to form alkali cellulose.[\[11\]](#)
- Carboxymethylation (Etherification): Add a specified amount of sodium 2-chloroacetate powder (e.g., 3-6 g) to the alkali cellulose slurry.[\[11\]](#)[\[13\]](#) Continue the reaction with stirring for an extended period (e.g., 2-3 hours) at a controlled temperature (e.g., 55-60 °C).[\[9\]](#)[\[13\]](#)
- Neutralization and Purification: After the reaction, cool the mixture and neutralize the excess NaOH with acetic acid.[\[14\]](#)
- Isolation: Filter the solid product. Wash the crude CMC product multiple times with aqueous methanol (e.g., 80% methanol) to remove byproducts like sodium chloride and sodium glycolate.[\[11\]](#)

- Drying: Dry the purified CMC product in an oven (e.g., at 105 °C) to a constant weight.[11]

This protocol is based on the reaction with sodium disulfide followed by reduction.[15]

Materials:

- Sodium Sulfide ($\text{Na}_2\text{S} \cdot 9\text{H}_2\text{O}$)
- Sulfur Powder (S)
- Sodium 2-Chloroacetate ($\text{ClCH}_2\text{COONa}$) solution
- Sodium Hydrosulfide (NaSH) solution
- Sodium Sulfite (Na_2SO_3) solution
- Hydrochloric Acid (HCl) for acidification
- Solvent for extraction (e.g., Di-isopropyl ether)

Procedure:

- Prepare Sodium Disulfide: Dissolve sodium sulfide in water, add sulfur powder, and heat (e.g., to 70 °C) with stirring for about 1 hour to form sodium disulfide. Cool the solution.[15]
- Synthesize Dithio-diacetate: Add a 40% sodium chloroacetate solution to the sodium disulfide solution at a controlled temperature (e.g., 45 °C) and react for 30 minutes.[15]
- Reduction: Add solutions of sodium hydrosulfide and sodium sulfite to the reaction mixture. Heat the mixture (e.g., to 80 °C) and react for 30 minutes. Cool the solution.[15]
- Acidification and Extraction: Acidify the cooled reaction mixture with hydrochloric acid. Extract the resulting thioglycolic acid using an organic solvent like di-isopropyl ether.[16]
- Purification: Distill the organic extract to remove the solvent and obtain the purified thioglycolic acid product.[15][16]

This protocol is adapted from standard methods using iodoacetate, a chemically similar alkylating agent.[\[17\]](#)[\[18\]](#)

Materials:

- Protein sample
- Buffer (e.g., 100 mM Tris pH 8.5 or 100 mM Ammonium Bicarbonate)
- Reducing Agent: Dithiothreitol (DTT)
- Alkylating Agent: Sodium 2-Chloroacetate ($\text{ClCH}_2\text{COONa}$)
- Chaotrope (optional, for resistant proteins): Urea or Guanidine HCl

Procedure:

- Protein Solubilization: Dissolve the protein (e.g., 1 mg) in 1 mL of buffer. If the protein has buried disulfide bonds, a denaturant like 6 M Guanidine HCl or 8 M Urea can be included in the buffer.[\[19\]](#)
- Reduction: Add DTT to a final concentration of 10-20 mM (e.g., 10 μL of 1 M DTT). Incubate at 37°C for 1 hour or at room temperature for 4 hours to reduce all disulfide bonds to free thiols.[\[17\]](#) Cool the sample to room temperature if heated.
- Alkylation: Prepare a fresh solution of sodium 2-chloroacetate in the reaction buffer. Add the alkylating solution to the reduced protein sample in a 2- to 5-fold molar excess over the total DTT concentration. Let the reaction proceed for 30-45 minutes at room temperature in the dark.
- Quenching: Quench the reaction by adding a small amount of a thiol-containing reagent, such as DTT or 2-mercaptoethanol, to react with any excess sodium 2-chloroacetate.[\[17\]](#)
- Purification: Remove excess reagents and byproducts from the S-carboxymethylated protein using methods such as dialysis, size-exclusion chromatography (spin columns), or reverse-phase HPLC. The purified protein is now ready for subsequent analysis, such as enzymatic digestion and mass spectrometry.

Toxicological Profile

Sodium 2-chloroacetate is classified as toxic if swallowed and is an irritant to the skin.[\[15\]](#)[\[20\]](#) It is also very toxic to aquatic life.[\[8\]](#)[\[20\]](#)

Table 2: Acute Toxicity of Sodium 2-Chloroacetate

Species	Route	LD ₅₀ (mg/kg)	Source(s)
Rat	Oral	76 - 580	[1] [7]
Rat	Dermal	>2000	[1] [7]
Mouse	Oral	165 - 339	[1] [7]
Guinea Pig	Oral	80 - 115	[1] [7]
Rabbit	Oral	156	[1] [7]
Golden Hamster	Oral	245	[1]

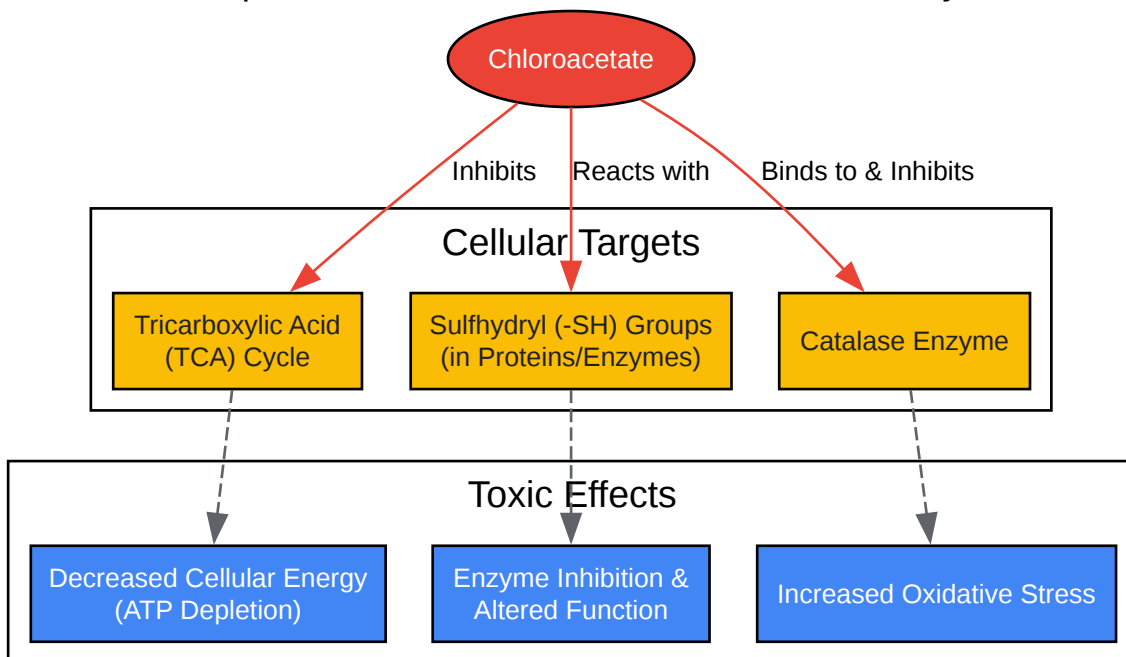
- Skin and Eye Irritation: A 25% aqueous solution was found to be mildly irritating to the eyes in rabbits.[\[1\]](#)[\[7\]](#) It is considered a non-corrosive skin irritant.[\[1\]](#)[\[7\]](#)[\[15\]](#)
- Sensitization: Not indicated to be a skin sensitizer.[\[1\]](#)[\[7\]](#)

Mechanism of Toxicity

The toxicity of chloroacetate is not fully understood, but it is believed to involve several mechanisms. After absorption, it can interfere with cellular metabolism.[\[20\]](#) Chloroacetic acid and its salts are known to inhibit the tricarboxylic acid (TCA) cycle, which decreases the cellular energy supply.[\[20\]](#) It also affects cellular components where sulfhydryl (-SH) groups are critical for biological activity.[\[20\]](#) Studies on chloroacetic acid have shown it can bind to the enzyme catalase, causing structural changes and a decrease in its antioxidant activity.[\[1\]](#)

Metabolically, chloroacetate can be converted to glycolic acid.[\[1\]](#)[\[21\]](#)

Proposed Mechanism of Chloroacetate Toxicity

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Caption: Simplified diagram of the proposed toxic mechanisms of Chloroacetate.

Safety and Handling

Proper safety precautions must be observed when handling sodium 2-chloroacetate due to its toxicity.

Table 3: GHS Hazard Information

Pictogram	Class	Hazard Statement
 alt text	Acute toxicity, Oral (Category 3)	H301: Toxic if swallowed.[8][20]
 alt text	Skin irritation (Category 2)	H315: Causes skin irritation.[8][20]
 alt text	Eye irritation (Category 2)	H319: Causes serious eye irritation.[8][20]
 alt text	Hazardous to the aquatic environment, acute hazard (Category 1)	H400: Very toxic to aquatic life.[8][20]

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (safety glasses or face shield).[10][21] In case of dust formation, use a particulate filter respirator.[21]
- Handling: Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use in a well-ventilated area. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[10][20][21]
- First Aid:
 - If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.[8][20]
 - If on Skin: Wash with plenty of soap and water. Remove contaminated clothing.[8][10]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10][20]
- Storage: Store locked up in a dry, well-ventilated place. Keep containers tightly closed. Store separately from oxidizing agents, food, and feedstuffs.[8][21]
- Disposal: Dispose of contents/container to an approved waste disposal plant. Discharge into the environment must be avoided.[10][20]

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